

Technical Guide: L-Alanine-15N (CAS 25713-23-9)

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Compound of Interest

Compound Name: L-ALANINE (15N)

Cat. No.: B1580382

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Synthesis, Characterization, and Application in Biomolecular NMR & Metabolomics

Executive Summary

L-Alanine-15N (CAS 25713-23-9) is a stable isotope-labeled amino acid where the natural nitrogen-14 atom is replaced by nitrogen-15.^{[1][2][3]} It serves as a critical tool in structural biology for residue-specific labeling of proteins in NMR spectroscopy and as a tracer in metabolic flux analysis (MFA). Unlike uniform 15N labeling (using 15NH4Cl), using L-alanine-15N allows researchers to simplify crowded spectra by "lighting up" only alanine residues, facilitating the assignment of backbone dynamics in large protein complexes.

This guide details the physicochemical properties, enzymatic synthesis, and a field-proven protocol for selective incorporation into recombinant proteins, addressing the critical challenge of metabolic scrambling.

Chemical & Isotopic Characterization

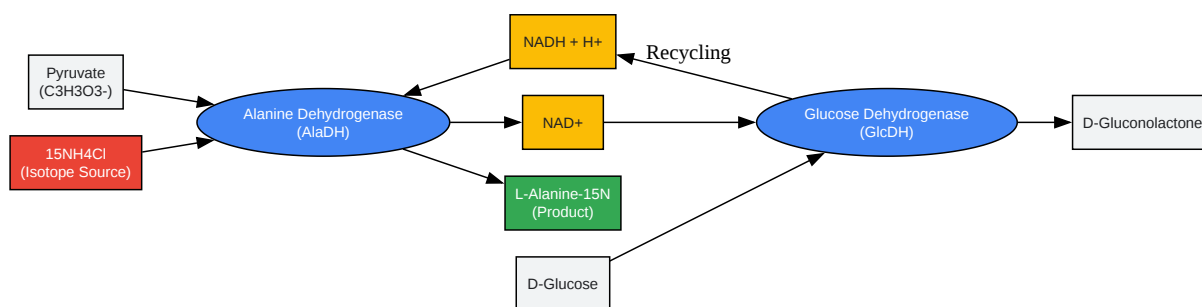
Property	Specification
Chemical Name	L-Alanine-15N (or (S)-2-Aminopropionic acid-15N)
CAS Number	25713-23-9
Molecular Formula	C3H7(15N)O2
Molecular Weight	90.09 g/mol (vs. 89.09 natural)
Isotopic Purity	≥ 98 atom % 15N
Chemical Purity	≥ 99% (Chiral purity ≥ 99% ee)
Solubility	Soluble in water (166.5 g/L at 25°C)
NMR Standard	15N Chemical Shift relative to liq.[1][3] NH3 (approx. 43 ppm in peptide bond)

Synthesis & Production

While chemical synthesis (Strecker synthesis) is possible, it often yields racemic mixtures requiring resolution. The enzymatic synthesis route is preferred for high stereochemical purity and efficient isotope incorporation.

Enzymatic Synthesis Pathway

The industrial standard involves the reductive amination of pyruvate using L-Alanine Dehydrogenase (AlaDH). To make this economically viable, a cofactor regeneration system (Glucose Dehydrogenase, GlcDH) recycles NADH.



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Figure 1: Enzymatic synthesis of L-Alanine-15N coupled with NADH regeneration.

Application: Residue-Specific Labeling in NMR

A major challenge in using L-alanine-15N in *E. coli* is metabolic scrambling. Alanine transaminase (AvtA) and other enzymes can reversibly convert Alanine to Pyruvate, transferring the 15N label to the glutamate pool, which then labels other amino acids (scrambling).

Solution: Use a Defined Medium Shift Protocol. By growing cells to high density in rich media and then switching to a defined medium containing only the labeled alanine and unlabeled other amino acids immediately before induction, scrambling is minimized (though not always eliminated without auxotrophs).

Protocol: Selective 15N-Alanine Labeling in *E. coli*

Objective: Incorporate 15N-Ala into a recombinant protein while suppressing background labeling.

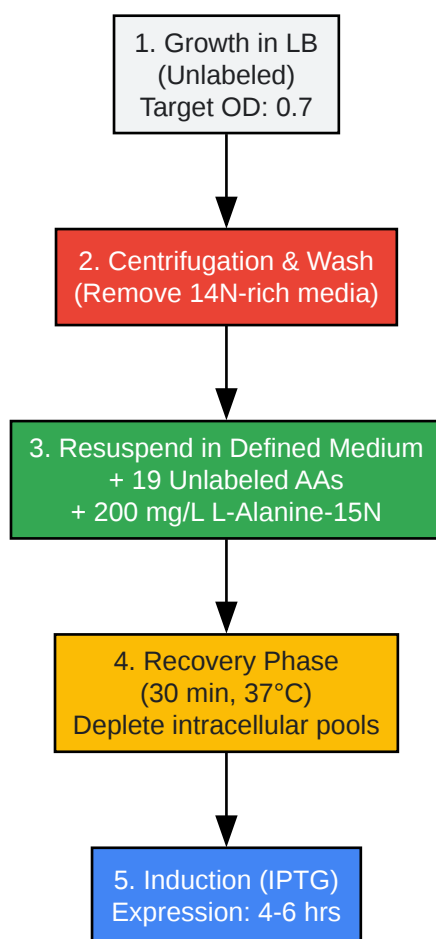
Reagents

- M9 Salts (5X): Na_2HPO_4 , KH_2PO_4 , $NaCl$, NH_4Cl (Unlabeled).[4]

- Amino Acid Mix (20AA): Prepare a powder mix of 19 unlabeled amino acids (excluding Alanine).
- L-Alanine-15N: Dissolve at 50 mg/mL in H₂O.
- Inducer: IPTG (1 M stock).

Step-by-Step Workflow

- Biomass Generation: Inoculate E. coli (BL21-DE3) into 1 L of LB broth (unlabeled). Grow at 37°C until OD₆₀₀ reaches 0.7–0.8.
- Wash Step (Critical): Centrifuge cells (4,000 x g, 15 min, 20°C). Discard LB supernatant. Resuspend pellet in 500 mL of sterile M9 salts (no carbon/nitrogen source yet) to wash away rich media traces. Centrifuge again.
- Medium Shift: Resuspend the washed pellet in 250 mL (4x concentration) or 1 L of Defined Labeling Medium:
 - 1X M9 Salts (containing unlabeled NH₄Cl to suppress 15N scavenging).
 - 0.4% Glucose (unlabeled).
 - 1 mM MgSO₄, 0.1 mM CaCl₂, Vitamins.[5]
 - Unlabeled Amino Acids: 100 mg/L each of the 19 non-alanine AAs.
 - L-Alanine-15N: 200 mg/L (Excess concentration competes with biosynthesis).
- Recovery & Induction: Shake at 37°C for 30 minutes to deplete intracellular unlabeled metabolites. Add IPTG (1 mM final) to induce expression.[5]
- Expression: Incubate for 4–6 hours at 30°C (shorter times reduce scrambling risk).
- Harvest: Pellet cells and proceed to purification.



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Figure 2: Medium shift protocol for selective isotopic labeling.

Quality Control & Validation

Mass Spectrometry (Intact Protein)

- Method: ESI-TOF MS.
- Expected Result: Calculate the theoretical mass shift.
 - Example: A 20 kDa protein with 15 Alanines should show a mass shift of +15 Da compared to the unlabeled standard.

2D 1H-15N HSQC NMR

- Method: Collect a standard HSQC spectrum.

- Validation Criterion:
 - Pass: Cross-peaks are observed only at chemical shifts characteristic of Alanine (typically 120–130 ppm for N, depending on sequence). The number of peaks should match the number of non-proline alanine residues.
 - Fail (Scrambling): Weak signals appear at Glycine, Glutamate, or Aspartate positions, indicating the ^{15}N amine was transferred via transaminases.

References

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